

Essential Guide to the Safe Disposal of Eupatorin-5-methyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eupatorin-5-methyl ether

Cat. No.: B190349

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This document provides comprehensive, step-by-step guidance for the proper and safe disposal of **Eupatorin-5-methyl ether**, ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

Eupatorin-5-methyl ether is classified as a hazardous substance. Strict adherence to safety protocols is mandatory during handling and disposal.

Hazard Classification:

- Acute Toxicity, Oral, Category 3^[1]
- Signal Word: Danger^[1]
- Hazard Statement: H301 - Toxic if swallowed^[1]
- GHS Pictogram: GHS06 (Skull and Crossbones)^[1]

Key Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.^{[1][2]}
- P270: Do not eat, drink or smoke when using this product.^{[1][2]}

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [\[1\]](#)
- P405: Store locked up. [\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant. [\[1\]](#)[\[2\]](#)

Quantitative Safety Data

The following table summarizes key quantitative and qualitative data for **Eupatorin-5-methyl ether**, essential for safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ O ₇	[3]
Molecular Weight	358.34 g/mol	[3]
Appearance	Solid	
CAS Number	21764-09-0	[1] [3]
Water Solubility	Insoluble; 52.82 mg/L @ 25 °C (estimated)	[2] [4]
Storage Temperature	2°C - 8°C	[3]
Incompatibilities	Oxidizing agents	[2]
WGK (Water Hazard Class)	WGK 3 (highly hazardous to water)	[1]

Step-by-Step Disposal Protocol

The primary and mandated method for the disposal of **Eupatorin-5-methyl ether** is through a licensed and approved hazardous waste disposal facility. Under no circumstances should this chemical be disposed of down the drain or in regular waste streams. [\[2\]](#)

Step 1: Personal Protective Equipment (PPE)

- Before handling, ensure you are wearing appropriate PPE:

- NIOSH/MSHA or European Standard EN 149 approved respirator.
- Chemical-resistant gloves (e.g., nitrile).
- Safety goggles or face shield.
- Laboratory coat.

Step 2: Waste Collection and Labeling

- Collect waste **Eupatorin-5-methyl ether**, including any contaminated materials (e.g., weighing paper, gloves, wipes), in a designated and compatible hazardous waste container.
- The container must be clearly labeled with:
 - The words "Hazardous Waste."
 - The full chemical name: "**Eupatorin-5-methyl ether**."
 - The associated hazards (e.g., "Toxic").
 - The accumulation start date.

Step 3: Storage of Hazardous Waste

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure the storage area is away from incompatible materials, particularly oxidizing agents.^[2]
- The storage area should be cool and dry.^[2]

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Provide the EHS department with accurate information about the waste contents.

- Follow all institutional, local, regional, and national regulations for hazardous waste disposal. [\[2\]](#)

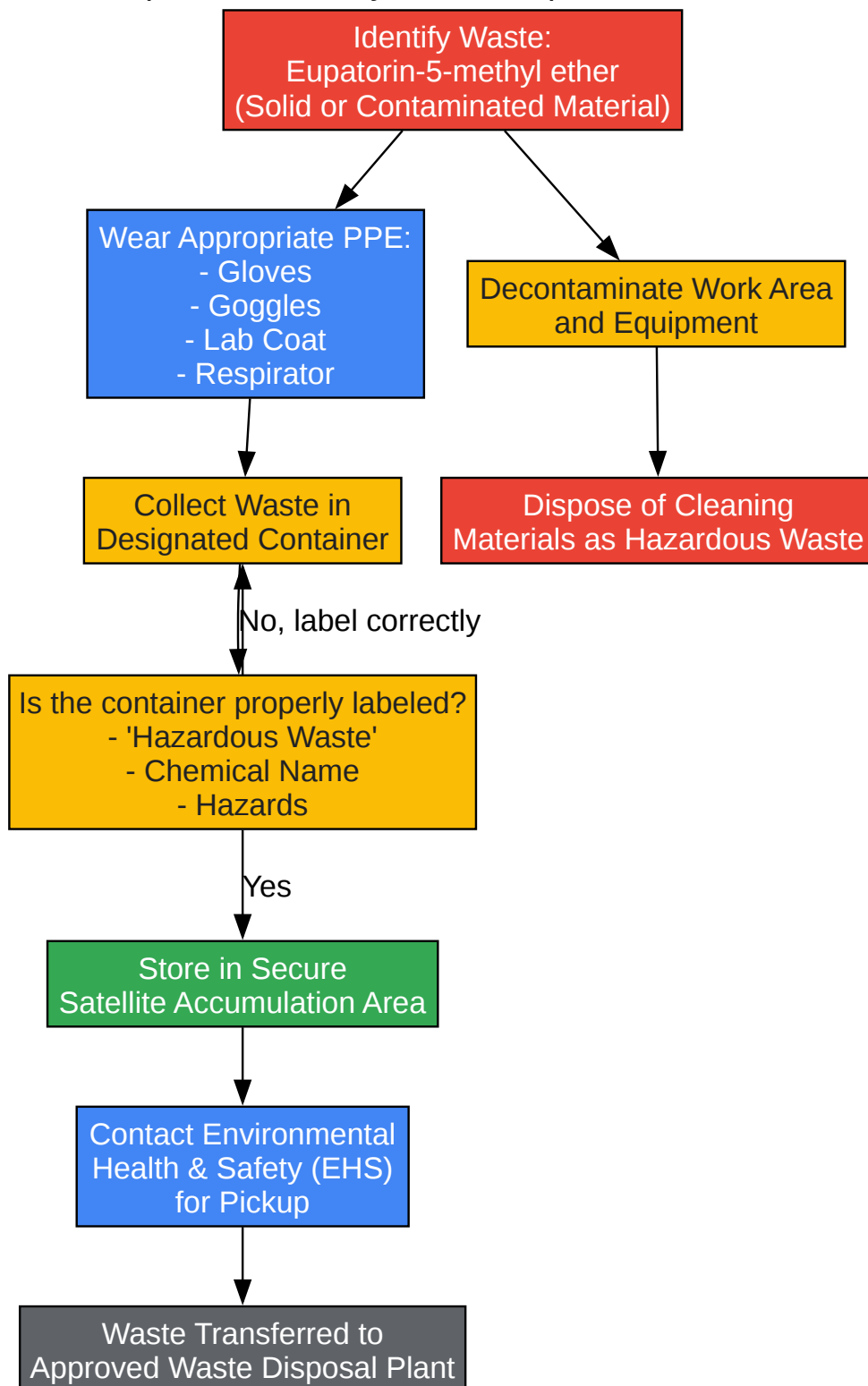
Step 5: Decontamination

- Thoroughly decontaminate all surfaces and equipment that may have come into contact with **Eupatorin-5-methyl ether** using an appropriate solvent (e.g., ethanol or methanol) followed by soap and water.
- Dispose of all cleaning materials as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Eupatorin-5-methyl ether**.

Eupatorin-5-Methyl Ether Disposal Workflow



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Caption: Disposal workflow for **Eupatorin-5-methyl ether**.

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References

- 1. eupatorin-5-methyl ether AldrichCPR | 21764-09-0 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. Eupatorin 5-methyl ether | 21764-09-0 | FE23208 [biosynth.com]
- 4. eupatorin-5-methyl ether, 21764-09-0 [thegoodscentcompany.com]
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